

Assessing the Impact of TRITA Series Publications: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

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For researchers, scientists, and drug development professionals, understanding the reach and influence of their published work is paramount. While traditional journal impact factors are a common metric, specialized academic publications like the **TRITA** series from the KTH Royal Institute of Technology require a nuanced approach to impact assessment. This guide provides a comparative overview of the **TRITA** series, examining its role in scholarly communication and benchmarking it against similar publication series from other leading technical universities.

Understanding the TRITA Series and its Impact

The **TRITA** series are not journals in the traditional sense and therefore do not have assigned impact factors. Instead, they serve as the official publication series for doctoral and licentiate theses, bachelor's and master's theses, and technical reports from the KTH Royal Institute of Technology in Sweden. The primary platform for the dissemination and archiving of these publications is the DiVA (Digitala Vetenskapliga Arkivet) portal, which is a national Swedish repository for research publications.

The impact of a **TRITA** publication is therefore not measured by a single number, but rather by its visibility, accessibility, and the subsequent influence of the research it contains. KTH has a strong open access policy, encouraging its researchers to self-archive their work in DiVA, making it freely available to a global audience. This open access nature significantly enhances the potential for wider readership and citation.

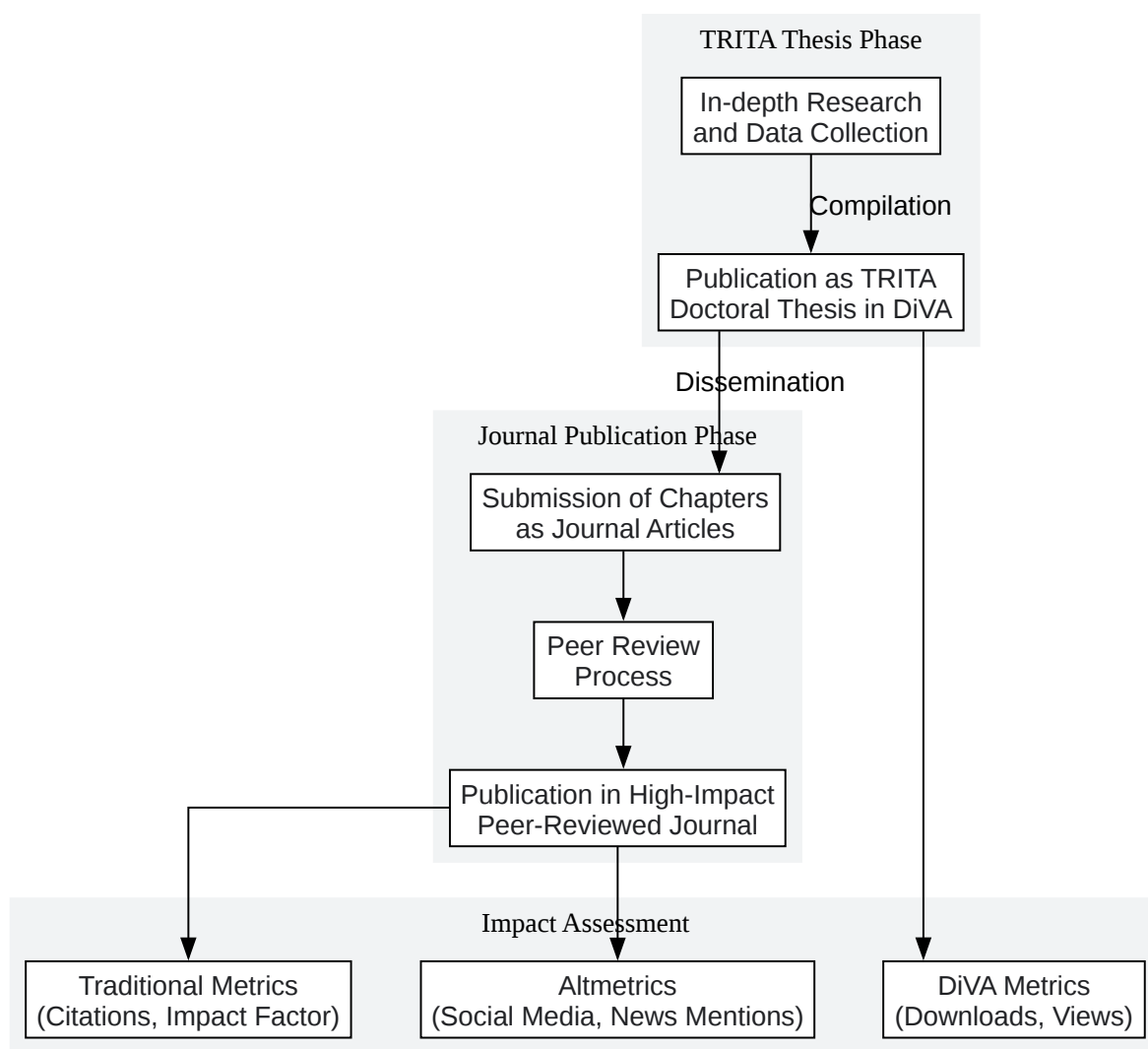
Furthermore, KTH employs a sophisticated bibliometric system called Bibmet. This internal database combines publication and citation data from DiVA with data from major indexing

services like Scopus and Web of Science. This allows for a comprehensive analysis of the research output, tracking the influence of work that often originates in **TRITA** publications and is later published in peer-reviewed journals.

The Pathway from Thesis to High-Impact Publication

A significant portion of the research presented in **TRITA** doctoral theses, particularly compilation theses, is intended for publication in peer-reviewed scientific journals. KTH guidelines stipulate that a compilation thesis should comprise several scientific articles, with a portion of them preferably accepted for publication in internationally recognized journals at the time of the thesis defense. This creates a direct pathway from the in-depth work presented in a **TRITA** thesis to the established ecosystem of scholarly journals with traditional impact metrics.

The following workflow illustrates this common progression:



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Caption: Research dissemination workflow from **TRITA** thesis to journal publication.

Experimental Protocols: Assessing Publication Impact

While there is no single "experimental protocol" for measuring the impact of a **TRITA** publication, a multi-faceted approach is employed, focusing on both direct metrics from the institutional repository and the downstream impact of the research in the broader academic community.

Methodology for Assessing Impact:

- Repository-Level Metrics:
 - Downloads and Views: The DiVA portal, in principle, can track the number of times a publication is downloaded or viewed. These statistics provide a direct measure of the interest a publication has generated.
 - Geographic Distribution of Readership: Analysis of download locations can offer insights into the international reach of the research.
- Citation Analysis:
 - Direct Citations: Tracking citations to the **TRITA** publication itself in other scholarly works, including theses, reports, and journal articles. This can often be monitored through platforms like Google Scholar.
 - Indirect Citations: Monitoring citations of journal articles that are based on the research first presented in the **TRITA** thesis. This is a key indicator of the research's influence on the field.
- Alternative Metrics (Altmetrics):
 - These metrics capture the broader societal impact and engagement with the research.^[1]^[2] This includes mentions in social media, news articles, policy documents, and other online platforms.^[1]^[2]^[3]^[4]

Comparative Analysis of Institutional Repositories

To provide context for the **TRITA** series and the DiVA portal, the table below compares it with the institutional repositories of other leading technical universities: MIT, Stanford University, and Delft University of Technology (TU Delft).

Feature	KTH Royal Institute of Technology	Massachusetts Institute of Technology (MIT)	Stanford University	Delft University of Technology (TU Delft)
Publication Series/Repository	TRITA Series in DiVA Portal	DSpace@MIT	Stanford Digital Repository (SDR)	TU Delft Repository
Content	Doctoral & Licentiate Theses, Master's & Bachelor's Theses, Reports	Theses, Peer-Reviewed Articles, Technical Reports, Working Papers	Research Data, Software, Code, and other scholarly materials	Peer-Reviewed Articles, Technical Reports, Working Papers, Theses
Open Access Policy	Strong encouragement for self-archiving and open access.	Theses are openly available. Open Access policy for scholarly articles.	Emphasis on preservation and sharing of research data and materials.	Adheres to Open Access principles.
Publicly Visible Metrics	Primarily focused on discoverability; specific download/view statistics not consistently displayed on public-facing pages.	Publicly visible download statistics for some items.	Focus on discoverability and preservation; public metrics not a prominent feature.	Displays total number of records, files, and contributors. [5]

Indexing	DiVA is indexed by major search engines. KTH's Bibmet system integrates DiVA data with Scopus and Web of Science.	DSpace@MIT is indexed by major search engines and academic harvesters.	The SDR is indexed for discovery through various search platforms.	The TU Delft Repository is indexed and discoverable through major academic search engines.
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Conclusion

The **TRITA** series from KTH Royal Institute of Technology represents a valuable and impactful collection of research publications. While they do not possess traditional impact factors, their significance is underscored by KTH's commitment to open access through the DiVA portal, which maximizes their global visibility and potential for citation. The established pathway for research from **TRITA** theses to be published in high-impact, peer-reviewed journals ensures that the work undergoes rigorous evaluation and contributes to the broader scientific discourse. When comparing the DiVA portal to the institutional repositories of other leading technical universities, it is evident that all share a common goal of preserving and disseminating research output. While the public display of usage metrics varies, the underlying principle of open access and discoverability serves to enhance the impact of the research housed within these important scholarly platforms.

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- To cite this document: BenchChem. [Assessing the Impact of TRITA Series Publications: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3265239#impact-factor-of-trita-series-publications]

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